

Safeguarding Your Research: A Comprehensive Guide to Handling N-Acetyl-D-methionine-d4

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Compound of Interest

Compound Name: **N-Acetyl-D-methionine-d4**

Cat. No.: **B15599367**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **N-Acetyl-D-methionine-d4**, with a focus on operational and disposal plans to foster a secure research environment.

While specific safety data for **N-Acetyl-D-methionine-d4** is not readily available, the following guidance is based on safety data sheets for the closely related compounds N-Acetyl-DL-methionine and N-Acetyl-L-methionine.^{[1][2][3]} It is crucial to handle this compound with the care required for all laboratory chemicals, assuming it may have hazards that have not been fully characterized.

Essential Safety and Handling at a Glance

A thorough risk assessment should be conducted before handling **N-Acetyl-D-methionine-d4**.^[4] The following table summarizes key quantitative data for the analogous non-deuterated compounds.

Property	Value	Source
Melting Point	114-117 °C	[1] [3]
Storage Temperature	2-30°C in a dry, cool, and well-ventilated place.	[1] [2]
Appearance	White to off-white crystalline powder or solid.	[1] [3]
Incompatible Materials	Strong oxidizing agents.	[1] [3]

Personal Protective Equipment (PPE): Your First Line of Defense

The consistent use of appropriate personal protective equipment is fundamental to minimizing exposure and ensuring personal safety in the laboratory.

Core PPE Requirements:

- Eye and Face Protection: Always wear safety glasses with side shields that are compliant with government standards such as NIOSH (US) or EN 166 (EU).[\[1\]](#)[\[2\]](#)[\[3\]](#) In situations where splashing is a risk, chemical splash goggles and a face shield are recommended.[\[5\]](#)
- Hand Protection: Chemical-resistant gloves are mandatory.[\[1\]](#)[\[6\]](#) Nitrile gloves are generally suitable for incidental contact.[\[5\]](#) Gloves must be inspected for integrity before each use and disposed of properly after handling the compound.[\[1\]](#) Employ proper glove removal techniques to avoid skin contact with any potential contaminants.[\[1\]](#)
- Body Protection: A standard laboratory coat should be worn at all times and should be buttoned, have long sleeves, and be knee-length.[\[4\]](#)[\[6\]](#) For handling potentially hazardous drugs, disposable gowns with tight-fitting cuffs that close in the back are recommended.[\[7\]](#)
- Respiratory Protection: Under normal handling conditions with adequate ventilation, respiratory protection is typically not required.[\[1\]](#) However, if dust is generated, a NIOSH-approved dust mask should be used.[\[1\]](#)

Operational Plan: A Step-by-Step Guide to Safe Handling

A structured approach to handling **N-Acetyl-D-methionine-d4** from receipt to use is critical for maintaining a safe laboratory environment.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product label matches the order information.
- Wear appropriate PPE during inspection.

2. Storage:

- Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
[\[8\]](#)
- Keep it away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)[\[3\]](#)
- Ensure the storage area is clearly labeled.

3. Handling and Use:

- Always handle the compound within a well-ventilated area, such as a chemical fume hood, especially if there is a potential for dust generation.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)[\[11\]](#)
- Use dedicated utensils and equipment for weighing and transferring the compound.
- After handling, wash hands thoroughly with soap and water.[\[1\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[9\]](#)[\[10\]](#)

4. Spill Management:

- In case of a spill, ensure the area is well-ventilated.
- Wear appropriate PPE, including respiratory protection if dust is present.
- Carefully sweep or vacuum up the spilled solid material and place it into a suitable, closed container for disposal.[1][2][3][9]
- Avoid generating dust during cleanup.[1][3]
- Clean the spill area thoroughly with an appropriate solvent and decontaminate any affected surfaces.[11]

Disposal Plan: Ensuring Environmental Responsibility

Proper disposal of **N-Acetyl-D-methionine-d4** and its containers is essential to prevent environmental contamination and comply with regulations.

1. Waste Collection:

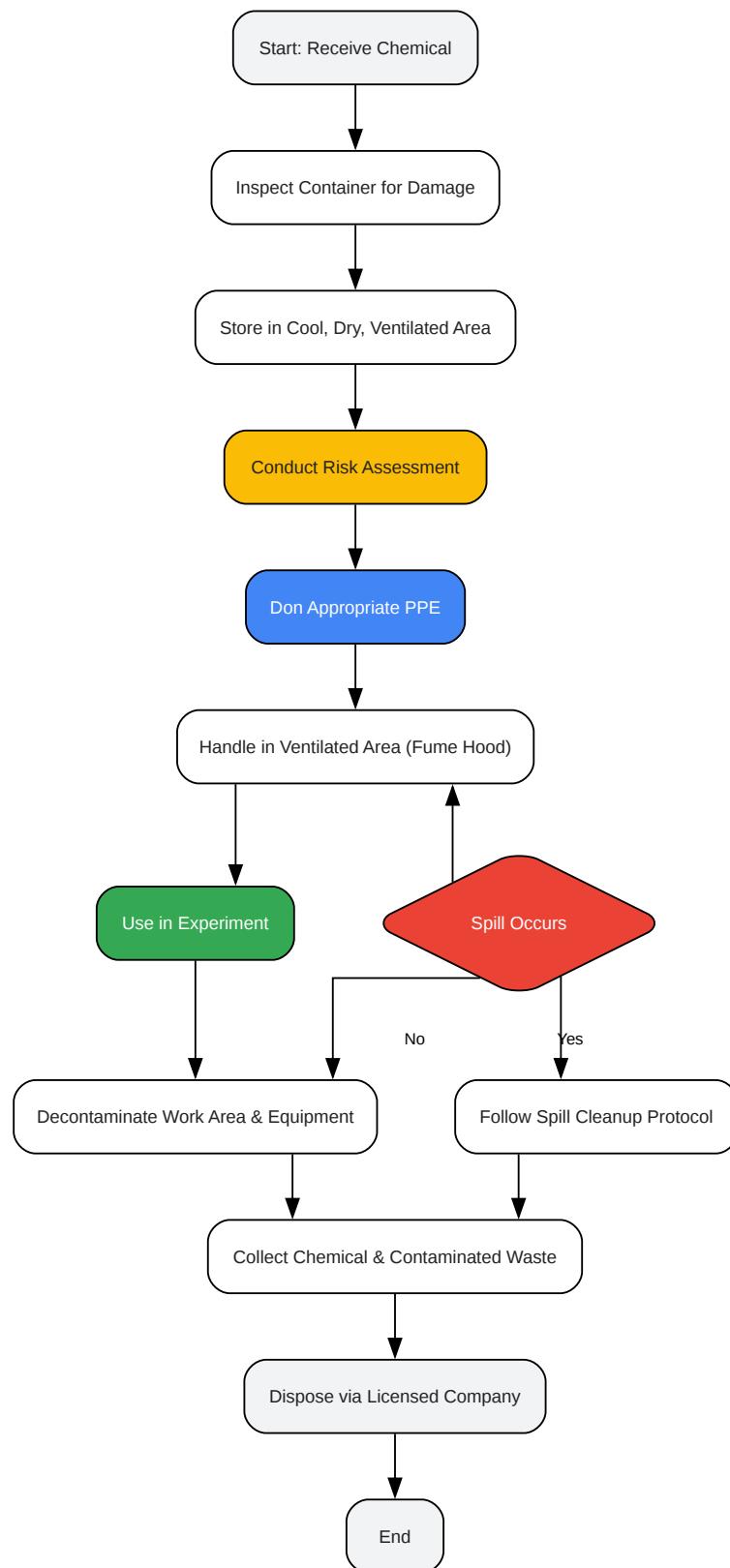
- Collect all waste material, including unused product and contaminated disposables (e.g., gloves, bench paper), in a designated and clearly labeled waste container.[1][9]

2. Waste Disposal:

- Dispose of the chemical waste through a licensed disposal company.[1] Do not discharge it into drains or the environment.[1]
- Follow all federal, state, and local hazardous waste regulations for complete and accurate classification and disposal.[9]
- Dispose of the empty container as unused product, unless it has been thoroughly decontaminated.[9]

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical flow of procedures for the safe handling and disposal of **N-Acetyl-D-methionine-d4**.

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